

Application Note: Solvent-Free Synthesis of Flunixin Meglumine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(2-Methyl-3-(trifluoromethyl)phenyl)methanamine
CAS No.:	771572-43-1
Cat. No.:	B1390476

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Introduction & Executive Summary

Flunixin meglumine is a potent non-steroidal anti-inflammatory drug (NSAID) and cyclooxygenase inhibitor widely used in veterinary medicine. Traditional synthesis relies heavily on organic solvents (e.g., xylene, toluene) for the API synthesis and alcohols (ethanol, isopropanol) for salt formation. These methods incur high solvent recovery costs and environmental burdens.

This guide presents a Solvent-Free Protocol composed of two modular stages:

- **API Synthesis:** A green, boric acid-catalyzed condensation of 2-chloronicotinic acid and 2-methyl-3-trifluoromethylaniline.
- **Salt Formation:** An advanced Reactive Twin-Screw Extrusion (TSE) protocol for continuous, solvent-free salt formation, alongside a reference batch protocol.

Key Advantages:

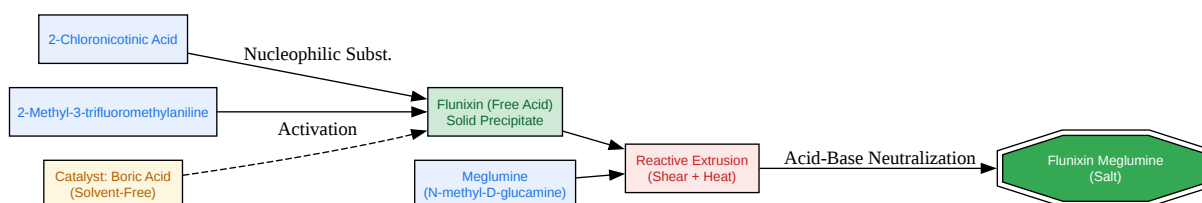
- Green Chemistry: Elimination of hazardous solvents (Xylene/Toluene).
- Process Intensification: Reaction times reduced from hours to minutes (in TSE).
- Yield: >90% isolated yield for the API; quantitative yield for the salt.

Chemical Reaction Mechanism

The synthesis involves a nucleophilic aromatic substitution followed by an acid-base neutralization.

Reaction Scheme

- Condensation: 2-chloronicotinic acid reacts with 2-methyl-3-trifluoromethylaniline (catalysed by Boric Acid) to form Flunixin.
- Salification: Flunixin (Acid) reacts with N-methyl-D-glucamine (Meglumine Base) to form the ionic salt.



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Figure 1: Reaction pathway for the solvent-free synthesis of Flunixin Meglumine.

Part 1: Solvent-Free Synthesis of Flunixin (API)

Methodology: Boric Acid Catalyzed Solid-State Condensation. Reference Grounding: This protocol is based on the "Green Synthesis" approach reported by Javaherian et al. (2017), utilizing boric acid to activate the 2-chloronicotinic acid without liquid solvents.

Materials

- 2-Chloronicotinic acid (1.0 eq)
- 2-Methyl-3-trifluoromethylaniline (1.0 eq)[\[1\]](#)[\[2\]](#)
- Boric Acid (
) (10 mol%)
- Wash solvent:[\[3\]](#) Water (hot)

Experimental Protocol

- Mixing: In a mortar or ball mill jar, combine 2-chloronicotinic acid (15.75 g, 100 mmol), 2-methyl-3-trifluoromethylaniline (17.5 g, 100 mmol), and Boric Acid (0.62 g, 10 mmol).
- Grinding/Heating:
 - Lab Scale: Grind the mixture thoroughly to a fine powder. Transfer to a round-bottom flask.
 - Reaction: Heat the neat powder mixture in an oil bath at 140–150 °C for 2–3 hours. The mixture will melt/fuse into a homogeneous paste.
- Workup (Aqueous):
 - Cool the reaction mixture to ~80 °C.
 - Add hot water (50 mL) and stir vigorously to dissolve the boric acid catalyst and any unreacted amine salts.
 - Adjust pH to 9–10 using 10% NaOH solution (to remove unreacted acid precursors). Filter.
 - Acidify the filtrate with HCl (1N) to pH 4–5 to precipitate the Flunixin free acid.
- Isolation: Filter the off-white solid, wash with water (3 x 20 mL), and dry in a vacuum oven at 60 °C.

Validation Criteria:

- Melting Point: 226–228 °C.
- Appearance: Off-white to pale yellow crystalline powder.

Part 2: Salt Formation (Flunixin Flunixin Meglumine)

Two strategies are provided. Strategy A is the industry-standard green solvent method. Strategy B is the advanced solvent-free continuous manufacturing method.

Strategy A: Standard Batch Method (Isopropanol Reflux)

Use this for conventional batch reactors.

- Suspend Flunixin (API) in Isopropanol (IPA) (ratio 1:5 w/v).
- Add equimolar Meglumine (1.0 eq).
- Heat to reflux (82 °C) for 30–60 minutes until a clear solution forms.
- Cool slowly to 0–5 °C to crystallize the salt.
- Filter and dry.^[4]

Strategy B: Advanced Solvent-Free Reactive Extrusion (TSE)

Use this for continuous manufacturing and zero-solvent emission. Principle: Utilizing a Twin-Screw Extruder (TSE) to induce melt-mixing and acid-base reaction via shear force and controlled heating.

Equipment: Co-rotating Twin-Screw Extruder (e.g., 16mm or 24mm diameter, L/D ratio 40:1).

Process Parameters:

Parameter	Setting	Rationale
Zone 1 (Feed)	40 °C	Prevent premature melting/bridging.

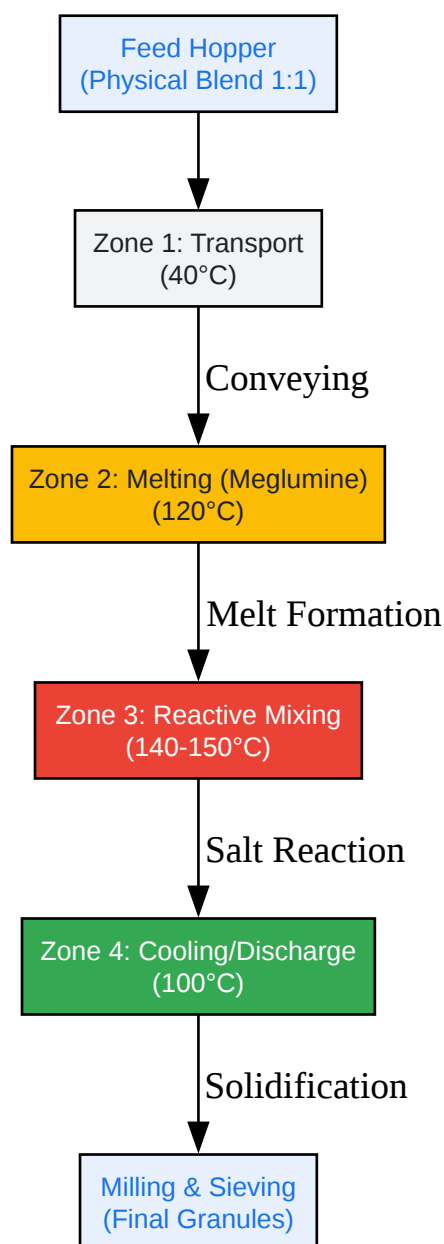
| Zone 2 (Mixing) | 120 °C | Softening of Meglumine (

). | | Zone 3 (Reaction) | 140–150 °C | Complete melt of Flunixin (

lowered by eutectic mix) & Reaction. | | Zone 4 (Discharge) | 100 °C | Cooling prior to die exit. |
| Screw Speed | 100–150 rpm | High shear to ensure molecular contact. | | Feed Rate | 0.5–1.0
kg/hr | Dependent on extruder size. |

Protocol:

- Pre-blending: Physically blend Flunixin and Meglumine (1:1 molar ratio) in a V-blender for 10 minutes.
- Feeding: Feed the powder blend into the TSE hopper.
- Extrusion: The material passes through kneading blocks (high shear) where the acid-base reaction occurs in the melt phase.
- Collection: The extrudate exits as a translucent/yellowish strand.
- Downstream: Cool the strand on a conveyor belt and feed directly into a pelletizer or hammer mill to obtain the final granular product.



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Figure 2: Continuous Reactive Extrusion workflow for Flunixin Meglumine salt formation.

Characterization & Validation

To ensure the solvent-free or melt-processed product meets pharmaceutical standards (USP/EP), the following validation steps are required.

Specification Table

Test	Specification (USP/EP)	Method
Identification	IR spectrum matches standard	FTIR (ATR)
Assay	99.0% – 101.0% (dry basis)	HPLC (C18, MeOH:Buffer)
Melting Point	135 °C – 139 °C (Salt)	DSC / Capillary
Solubility	Freely soluble in water	Visual
pH	7.0 – 9.0 (5% solution)	Potentiometric
Impurity A	0.5%	HPLC

Critical Process Parameters (CPPs)

- **Stoichiometry (TSE):** Precise feeding is critical. A loss-in-weight feeder is recommended to maintain the strict 1:1 molar ratio. Excess Meglumine causes high pH; excess Flunixin causes poor solubility.
- **Temperature Profile:** Exceeding 160 °C in the extruder may cause thermal degradation (decarboxylation) of the Flunixin moiety.
- **Torque Monitoring:** In TSE, a spike in torque indicates potential crystallization inside the barrel or material degradation.

References

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